

Comprehensive Spectral Profiling of 2-(Oxan-3-yl)ethane-1-sulfonyl Chloride

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Compound of Interest

Compound Name: 2-(Oxan-3-yl)ethane-1-sulfonyl chloride

CAS No.: 1936058-71-7

Cat. No.: B2975676

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Executive Summary

2-(Oxan-3-yl)ethane-1-sulfonyl chloride (CAS: 1936058-71-7) is a highly reactive, bifunctional organic intermediate utilized in advanced drug development and synthetic chemistry. Structurally, it comprises a tetrahydropyran (oxane) ring linked via an ethyl chain to a terminal sulfonyl chloride ($-\text{SO}_2\text{Cl}$) moiety. Because sulfonyl chlorides are highly susceptible to hydrolysis, acquiring pristine spectral data requires rigorous, self-validating analytical protocols.

This whitepaper provides an in-depth theoretical and empirical baseline for the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) profiling of this compound, detailing the causality behind the observed spectral phenomena and the experimental choices required for accurate characterization.

Nuclear Magnetic Resonance (NMR) Profiling Causality & Structural Deconstruction

The NMR signature of **2-(Oxan-3-yl)ethane-1-sulfonyl chloride** is dominated by the profound electron-withdrawing effect of the $-\text{SO}_2\text{Cl}$ group and the descreening effect of the ether oxygen within the oxane ring.

The sulfonyl chloride group exerts a strong inductive pull ($-\text{I}$ effect), which significantly deshields the adjacent methylene protons ($\text{H-1}'$), shifting them downfield to approximately 3.65–3.75 ppm[1]. Conversely, the oxane ring presents a complex multiplet structure due to the axial-equatorial proton environments adjacent to the oxygen atom (H-2 and H-6), which typically resonate between 3.30 and 3.95 ppm[2].

Quantitative Data: Predicted ^1H and ^{13}C NMR Assignments

Table 1: ^1H NMR Spectral Data (400 MHz, CDCl_3)

Proton Environment	Chemical Shift (ppm)	Multiplicity	Integration	Causality / Assignment
H-1' (-CH ₂ -SO ₂ Cl)	3.65 – 3.75	Triplet (t)	2H	Strong deshielding by the highly electronegative -SO ₂ Cl group.
H-2' (-CH ₂ -CH ₂ -SO ₂ Cl)	1.80 – 1.95	Multiplet (m)	2H	Aliphatic linker; split by H-1' and the oxane methine proton.
H-2, H-6 (Oxane -O-CH ₂ -)	3.80 – 3.95 (eq) 3.30 – 3.40 (ax)	Multiplet (m)	4H	Deshielded by the adjacent ether oxygen; distinct axial/equatorial shifts.
H-3 (Oxane methine)	1.60 – 1.75	Multiplet (m)	1H	Branching point connecting the ethyl chain to the ring.

| H-4, H-5 (Oxane -CH₂-) | 1.25 – 1.70 | Multiplet (m) | 4H | Shielded aliphatic ring protons. |

Table 2: ¹³C NMR Spectral Data (100 MHz, CDCl₃)

Carbon Environment	Chemical Shift (ppm)	Causality / Assignment
C-1' (-CH ₂ -SO ₂ Cl)	65.0 – 68.0	Directly bonded to the electron-deficient sulfur atom.
C-2, C-6 (Oxane -O-CH ₂ -)	68.0 – 74.0	Directly bonded to the electronegative oxygen atom.
C-3 (Oxane -CH-)	32.0 – 35.0	Methine carbon at the substitution point.
C-2' (-CH ₂ -CH ₂ -SO ₂ Cl)	28.0 – 31.0	Aliphatic linker carbon.

| C-4, C-5 (Oxane -CH₂-) | 25.0 – 30.0 | Aliphatic backbone of the oxane ring. |

Infrared (IR) Spectroscopy Analysis

IR spectroscopy is critical for confirming the integrity of the sulfonyl chloride functional group, which can easily degrade into a sulfonic acid upon exposure to atmospheric moisture. The presence of the intact -SO₂Cl group is definitively confirmed by two intense stretching vibrations: the asymmetric S=O stretch and the symmetric S=O stretch[1][3].

Table 3: Key IR Vibrational Modes (ATR-FTIR)

Wavenumber (cm ⁻¹)	Intensity	Assignment	Causality / Structural Significance
2850 – 2950	Medium	C-H stretch (sp ³)	Represents the alkyl chain and oxane ring C-H bonds.
1370 – 1410	Strong	S=O asymmetric stretch	Highly polar S=O bonds in the sulfonyl chloride moiety[1].
1160 – 1200	Strong	S=O symmetric stretch	In-phase stretching of the S=O bonds[3].
1080 – 1100	Strong	C-O-C stretch	Confirms the intact ether linkage in the oxane ring.

| 550 – 600 | Medium | S-Cl stretch | Heavy atom bond vibration confirming the chloride attachment. |

Mass Spectrometry (MS) & Fragmentation Pathways

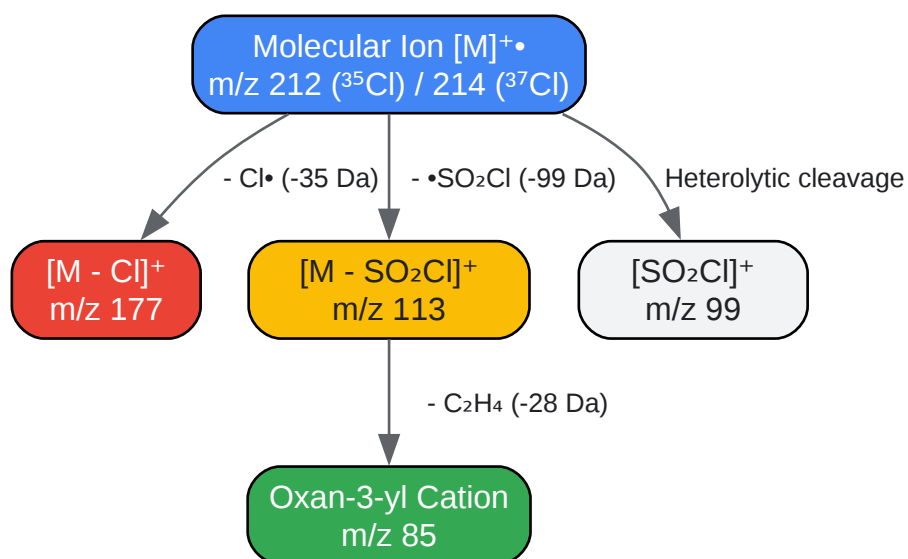
Under Electron Ionization (EI, 70 eV), **2-(Oxan-3-yl)ethane-1-sulfonyl chloride** exhibits a highly predictable fragmentation cascade. The intact molecular ion [M]^{+•} appears at m/z 212 and m/z 214 in a characteristic 3:1 ratio, dictated by the natural isotopic abundance of ³⁵Cl and ³⁷Cl[4].

Because the S-Cl bond is relatively weak, the molecule readily undergoes homolytic cleavage to expel a chlorine radical. Furthermore, heterolytic cleavage of the ethyl-sulfonyl bond yields a diagnostic [SO₂Cl]⁺ cation at m/z 99[1].

Table 4: EI-MS Fragmentation Data

m/z	Relative Abundance	Fragment Ion	Causality / Mechanism
212 / 214	Low	$[M]^{+\bullet}$	Intact molecular ion (3:1 isotopic ratio).
177	Medium	$[M - Cl]^+$	Homolytic cleavage of the weak S-Cl bond.
113	High	$[M - SO_2Cl]^+$	Loss of the sulfonyl chloride radical, leaving the 2-(oxan-3-yl)ethyl cation.
99 / 101	Low	$[SO_2Cl]^+$	Heterolytic cleavage retaining charge on the sulfonyl group[1].

| 85 | Base Peak (100%) | $[Oxan-3-yl]^+$ | Cleavage of the ethyl linker from the oxane ring. |



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Logical fragmentation pathway of **2-(Oxan-3-yl)ethane-1-sulfonyl chloride** under EI-MS.

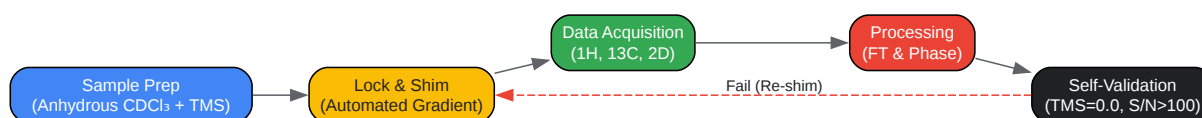
Experimental Protocols & Self-Validating Systems

To ensure scientific integrity, spectral acquisition must not rely on blind data collection. Every protocol must incorporate an internal mechanism to validate the accuracy of the instrument and the purity of the sample.

Protocol A: Self-Validating NMR Workflow

Objective: Acquire high-resolution ^1H and ^{13}C NMR spectra while preventing hydrolysis of the sulfonyl chloride.

- Sample Preparation: Dissolve 15 mg of the compound in 0.6 mL of strictly anhydrous CDCl_3 .
Causality: Anhydrous solvent prevents the conversion of $-\text{SO}_2\text{Cl}$ to $-\text{SO}_3\text{H}$.
- Internal Standard Addition: Ensure the CDCl_3 contains 0.03% v/v Tetramethylsilane (TMS).
- Lock & Shim: Insert the sample and lock onto the deuterium signal of CDCl_3 . Run an automated gradient shimming protocol.
- Self-Validation Check: Before full acquisition, run a single 1D ^1H scan.
 - Validation Criteria: The TMS peak must be exactly at 0.00 ppm. The solvent residual peak must be a sharp singlet at exactly 7.26 ppm. If the solvent peak is broad, the shimming has failed, and the protocol must loop back to Step 3.
- Acquisition: Proceed with full ^1H (16 scans) and ^{13}C (512 scans) acquisition.



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Self-validating experimental workflow for NMR spectral acquisition and calibration.

Protocol B: Self-Validating GC-MS Workflow

Objective: Obtain accurate mass fragmentation without thermal degradation.

- Instrument Tuning (Self-Validation): Prior to sample injection, infuse Perfluorotributylamine (PFTBA) into the MS source.
 - Validation Criteria: The system must accurately resolve the PFTBA calibration masses at m/z 69, 219, and 502 with correct isotopic ratios. If tuning fails, the source must be cleaned or the quadrupole recalibrated.
- Sample Injection: Inject 1 μL of a 1 mg/mL solution (in anhydrous dichloromethane) into the GC inlet (250°C).
- Acquisition: Run the EI source at 70 eV and scan from m/z 50 to 300.

Protocol C: Self-Validating ATR-FTIR Workflow

- Background Scan (Self-Validation): Before loading the sample, acquire a 32-scan background spectrum of the empty ATR crystal.
 - Validation Criteria: The background must show >95% transmittance and no atmospheric water vapor peaks (3500-3900 cm^{-1}). If water is present, purge the system with dry N_2 .
- Sample Application: Place a neat drop of the compound onto the diamond ATR crystal.
- Acquisition: Collect 32 scans at 4 cm^{-1} resolution.

References

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